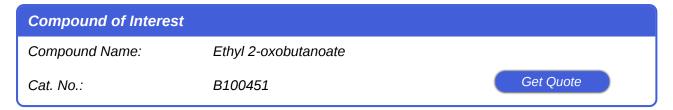


Comprehensive Safety and Handling Guide for Ethyl 2-oxobutanoate

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Ethyl 2-oxobutanoate**. Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and the integrity of research.

Hazard Identification and Chemical Properties

Ethyl 2-oxobutanoate is a chemical compound that requires careful handling due to its potential hazards. It is classified as harmful if swallowed, inhaled, or in contact with skin.[1] It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.[2]

Table 1: GHS Hazard Classifications for Ethyl 2-oxobutanoate



Hazard Class	Hazard Statement	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation	Warning

Table 2: Physical and Chemical Properties of Ethyl 2-oxobutanoate

Property	Value
CAS Number	15933-07-0
Molecular Formula	C6H10O3
Molecular Weight	130.142 g/mol [1]
Appearance	Liquid[3]
Boiling Point	162.0 ± 0.0 °C at 760 mmHg[1]
Flash Point	61.2 ± 15.9 °C[1]
Density	1.0 ± 0.1 g/cm ³ [1]
Vapor Pressure	2.2 ± 0.3 mmHg at 25°C[1]
Storage Temperature	2-8°C (Refrigerated)[1][3]

Personal Protective Equipment (PPE)



The use of appropriate personal protective equipment is mandatory to prevent exposure. Engineering controls, such as working in a chemical fume hood, should be the primary method of exposure control.[1]

Table 3: Required Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Tightly fitting safety goggles or a face shield approved under NIOSH (US) or EN 166 (EU) standards.[4][5][6] An eyewash station must be readily accessible.[2]
Hand	Chemical-resistant gloves (e.g., nitrile rubber). [1] Gloves must be inspected for integrity before each use and proper glove removal technique must be followed.[4]
Body	Laboratory coat and protective clothing to prevent skin contact.[1][2]
Respiratory	A respirator is not typically required in a well-ventilated area.[2] However, a self-contained breathing apparatus (SCBA) must be available for emergency situations.[2]

Operational Plan: Handling Protocol

This step-by-step protocol must be followed to ensure the safe handling of **Ethyl 2-oxobutanoate**.

Step 1: Preparation

- Ensure the work area is clean and uncluttered.
- Verify that a chemical fume hood is operational.[1]
- Confirm that an emergency eyewash station and safety shower are accessible.



- Assemble all necessary materials and equipment before starting.
- Don the required PPE as specified in Table 3.

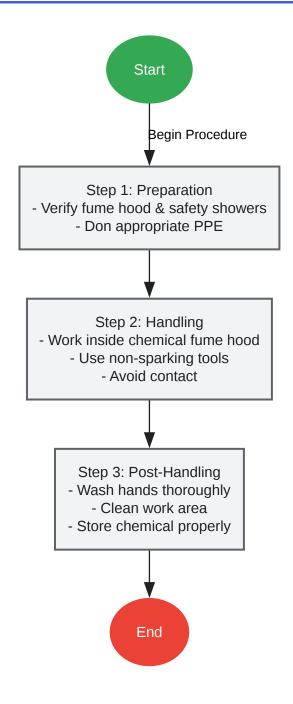
Step 2: Aliquoting and Handling

- Conduct all handling and transfers of Ethyl 2-oxobutanoate inside a certified chemical fume hood to minimize inhalation exposure.[1]
- Use non-sparking tools and equipment to prevent ignition, as the substance is flammable.[5]
- Ground and bond containers and receiving equipment to prevent static discharge.
- Avoid direct contact with skin, eyes, and clothing.[7]
- Keep the container tightly closed when not in use.

Step 3: Post-Handling

- After handling, wash hands and any exposed skin thoroughly with soap and water.[1]
- Clean the work area and any equipment used.
- Properly remove and dispose of gloves and any other contaminated PPE.[4]
- Store **Ethyl 2-oxobutanoate** in a tightly sealed container in a designated, refrigerated area (2-8°C).[1][3]





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Caption: Workflow for the safe handling of **Ethyl 2-oxobutanoate**.

Emergency and Disposal Plans

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures





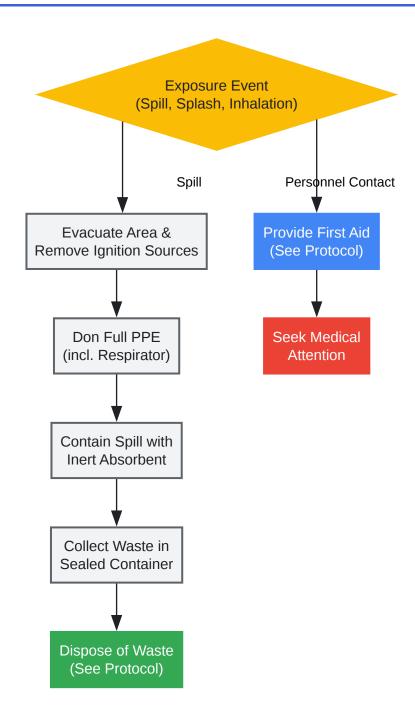


- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[1][2] Seek immediate medical attention.[2]
- Skin Contact: Remove all contaminated clothing and shoes at once.[2] Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[1] If irritation develops or persists, consult a physician.[1]
- Inhalation: Move the individual to fresh air.[1] If breathing is difficult or has stopped, provide artificial respiration.[5] Seek medical attention.[2]
- Ingestion: Wash out the mouth with water.[2] Do not induce vomiting.[8] If the person is conscious, have them drink one or two glasses of water.[8] Seek immediate medical attention.[2]

Accidental Release Measures

In case of a spill, evacuate the area and prevent unauthorized personnel from entering.[4] Ventilate the area and eliminate all ignition sources.[5] Wearing full PPE, including respiratory protection, contain the spill using an inert absorbent material like sand or vermiculite.[1] Collect the material into a suitable, tightly closed container for disposal.[1][4] Do not allow the spill to enter drains or waterways.[2]





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Caption: Logical flow for responding to emergencies involving **Ethyl 2-oxobutanoate**.

Disposal Plan

All waste containing **Ethyl 2-oxobutanoate** must be treated as hazardous.



- Chemical Waste: Collect waste chemical in a suitable, labeled, and tightly sealed container.
 [2] Arrange for collection by a licensed professional waste disposal company.[2][4]
- Contaminated Materials: Any PPE, absorbent materials, or labware that has come into contact with **Ethyl 2-oxobutanoate** must be disposed of as special hazardous waste.[2]
- Regulations: Disposal must be conducted in strict accordance with all local, state, and federal environmental regulations.[2][4] Do not dispose of down the drain or with general waste.[2]

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